

An In-depth Technical Guide to Trihexylphosphine

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Compound of Interest

Compound Name: Trihexylphosphine

Cat. No.: B1293673

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **trihexylphosphine**, a versatile organophosphorus compound. It covers its fundamental chemical and physical properties, safety information, and key applications, with a focus on its role in nanoparticle synthesis and as a ligand in catalysis.

Core Identifiers and Properties

Trihexylphosphine, a tertiary phosphine, is a significant reagent in various chemical transformations. Its long alkyl chains confer high solubility in nonpolar organic solvents, a crucial property for its applications in homogeneous catalysis and materials science.

Table 1: Chemical Identifiers for **Trihexylphosphine**

Identifier	Value	Reference
CAS Number	4168-73-4	[1][2][3][4][5]
PubChem CID	77831	[2]
EC Number	224-025-3	[2][4]
Molecular Formula	C ₁₈ H ₃₉ P	[2][3][4]
IUPAC Name	Trihexylphosphane	[2]
Synonyms	Phosphine, trihexyl-; Tri-n-hexylphosphine	[1]

Table 2: Physicochemical Properties of **Trihexylphosphine**

Property	Value	Reference
Molecular Weight	286.48 g/mol	[3]
Appearance	Colorless clear liquid	[4]
Density	0.83 g/mL	
Melting Point	20 °C	
Boiling Point	192-193 °C @ 15 Torr; 227 °C @ 50 mmHg	[1]
Flash Point	179.1 °C	[4]
Solubility	Soluble in nonpolar organic solvents	[4]
Sensitivity	Air sensitive	

Safety and Handling

Trihexylphosphine is an air-sensitive and irritant compound that requires careful handling in an inert atmosphere.

Table 3: GHS Hazard Information for **Trihexylphosphine**

Hazard Class	Hazard Statement
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Skin sensitization	H317: May cause an allergic skin reaction

Note: GHS classifications may vary between providers.

Applications in Synthesis and Catalysis

Trihexylphosphine's utility stems from its properties as a bulky, electron-rich ligand. These characteristics are advantageous in stabilizing metal catalysts and in the synthesis of high-quality nanomaterials.

3.1. Nanoparticle Synthesis

Long-chain trialkylphosphines, such as **trihexylphosphine** and its close analog trioctylphosphine, are crucial in the synthesis of semiconductor nanocrystals, commonly known as quantum dots. In these syntheses, the phosphine can act as a solvent, a coordinating ligand to stabilize the growing nanoparticles, and a reagent to dissolve elemental precursors like selenium.

3.2. Homogeneous Catalysis

Trihexylphosphine serves as a ligand in various palladium-catalyzed cross-coupling reactions, including the Suzuki, Sonogashira, and Heck reactions. The steric bulk and electron-donating nature of the **trihexylphosphine** ligand can enhance the activity and stability of the palladium catalyst, facilitating the formation of carbon-carbon bonds. While specific protocols with **trihexylphosphine** are proprietary or less common in open literature, its role is analogous to other bulky, electron-rich phosphine ligands in these transformations.

Experimental Protocols

The following is a detailed methodology for a key application representative of long-chain trialkylphosphines.

4.1. Representative Protocol: Synthesis of Cadmium Selenide (CdSe) Quantum Dots

This protocol is adapted from established methods for the synthesis of CdSe quantum dots and utilizes trioctylphosphine, a compound with very similar properties to **trihexylphosphine**, as the selenium precursor solvent and coordinating ligand.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Materials:

- Cadmium oxide (CdO)
- Oleic acid
- 1-Octadecene (ODE)
- Selenium (Se) powder
- Trioctylphosphine (TOP)
- Methanol or acetone (for precipitation)
- Hexane (for storage)

Equipment:

- Three-neck round-bottom flask
- Heating mantle with temperature controller
- Schlenk line for inert atmosphere (Argon or Nitrogen)
- Condenser
- High-temperature thermometer or thermocouple
- Magnetic stirrer and stir bar

- Syringes and needles
- Centrifuge

Procedure:

Part A: Preparation of Selenium Precursor Solution

- In a fume hood, add selenium powder (e.g., 30 mg) and 1-octadecene (e.g., 5 mL) to a flask.
- Add trioctylphosphine (e.g., 0.4 mL) to the mixture.
- Gently heat and stir the solution under an inert atmosphere until the selenium completely dissolves, forming a clear, colorless solution.
- Allow the solution to cool to room temperature.

Part B: Synthesis of CdSe Quantum Dots

- In the three-neck flask, combine cadmium oxide (e.g., 13 mg), oleic acid (e.g., 0.6 mL), and 1-octadecene (e.g., 10 mL).
- Heat the mixture under a continuous flow of inert gas to approximately 150 °C while stirring. The solution should become clear and colorless upon the formation of the cadmium oleate precursor.
- Increase the temperature to 225 °C.
- Once the temperature is stable, rapidly inject the prepared selenium precursor solution into the hot cadmium precursor solution.
- The reaction begins immediately, and the solution will change color as the CdSe nanocrystals grow. The size of the quantum dots, and thus their fluorescence color, is controlled by the reaction time.
- Aliquots can be taken at different time points to obtain quantum dots of various sizes.
- To quench the reaction for an aliquot, withdraw a sample and cool it rapidly.

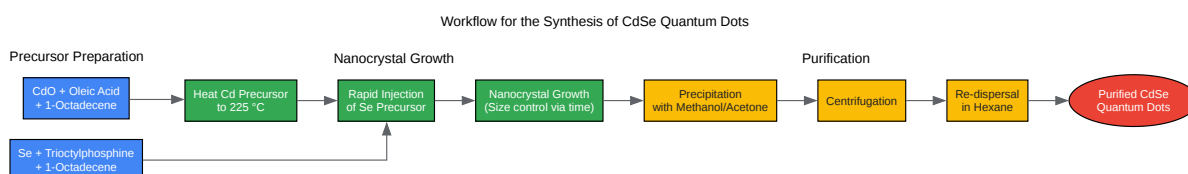
- After the desired reaction time, cool the entire reaction mixture to room temperature.

Part C: Purification

- Add an excess of methanol or acetone to the cooled reaction mixture to precipitate the quantum dots.
- Centrifuge the mixture to pellet the quantum dots.
- Discard the supernatant and re-disperse the quantum dot pellet in a small amount of hexane.
- Repeat the precipitation and re-dispersion steps two more times to ensure the removal of unreacted precursors and excess ligands.
- The purified CdSe quantum dots can be stored as a solution in hexane.

Visualized Workflows and Pathways

Diagram 1: Synthesis of CdSe Quantum Dots



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Caption: Workflow for the synthesis of CdSe Quantum Dots.

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